

4-chloro-N,N-dimethylbutanamide molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-chloro-N,N-dimethylbutanamide

Cat. No.: B1360136

[Get Quote](#)

An In-depth Technical Guide to **4-chloro-N,N-dimethylbutanamide**: Molecular Structure, Properties, and Synthesis

Introduction

4-chloro-N,N-dimethylbutanamide is a versatile chemical intermediate of significant interest in the fields of pharmaceutical and agrochemical research and development.^[1] Its unique molecular architecture, featuring both a reactive alkyl chloride and a stable tertiary amide functional group, allows for its use as a building block in the synthesis of more complex molecules.^[2] This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthetic methodologies related to **4-chloro-N,N-dimethylbutanamide**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

The fundamental characteristics of a molecule are dictated by its structure. For **4-chloro-N,N-dimethylbutanamide**, this is no exception. A detailed understanding of its atomic arrangement and the resulting chemical properties is crucial for its effective application in organic synthesis.

2D and 3D Structural Representation

The molecular structure of **4-chloro-N,N-dimethylbutanamide** is composed of a four-carbon butanamide backbone. A chlorine atom is attached to the terminal carbon (C4), and two methyl

groups are bonded to the nitrogen atom of the amide functionality, forming a tertiary amide.

Caption: 2D representation of **4-chloro-N,N-dimethylbutanamide** molecular structure.

The IUPAC name for this compound is **4-chloro-N,N-dimethylbutanamide**.^[3] Its structure can also be represented by various line notations which are provided in the table below.

Physicochemical Properties and Identifiers

A summary of the key physicochemical properties and molecular identifiers for **4-chloro-N,N-dimethylbutanamide** is presented in the following table.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ ClNO	[1][4][5]
Molecular Weight	149.62 g/mol	[1][3][4][5]
CAS Number	22813-58-7	[1][3][5]
Appearance	Light yellow liquid	[1]
SMILES	CN(C)C(=O)CCCCl	[3][4][6]
InChI	InChI=1S/C6H12ClNO/c1-8(2)6(9)4-3-5-7/h3-5H2,1-2H3	[3][4][6]
InChIKey	FYVXMHXMWHEEHI-UHFFFAOYSA-N	[3][4][6]

The presence of the polar amide group and the electronegative chlorine atom imparts a moderate degree of polarity to the molecule. The tertiary amide is relatively stable and less prone to hydrolysis compared to primary and secondary amides. The terminal alkyl chloride provides a reactive site for nucleophilic substitution reactions, which is a key feature exploited in its synthetic applications.

Synthesis of 4-chloro-N,N-dimethylbutanamide

The synthesis of **4-chloro-N,N-dimethylbutanamide** can be achieved through several established synthetic routes. The most common approaches involve the formation of the amide

bond from a carboxylic acid or its derivative.

General Synthetic Pathways

Two primary strategies are typically employed for the synthesis of **4-chloro-N,N-dimethylbutanamide**:

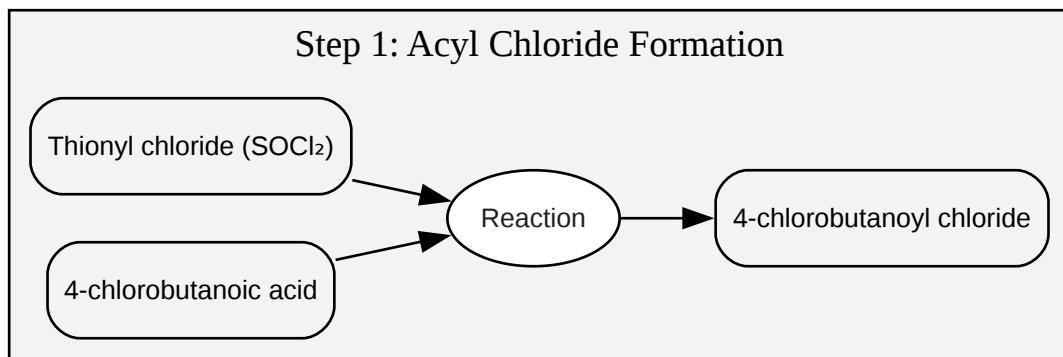
- Direct Amidation of 4-chlorobutanoic acid: This method involves the reaction of 4-chlorobutanoic acid with dimethylamine in the presence of a coupling agent.
- Reaction of 4-chlorobutanoyl chloride with dimethylamine: A more common and often higher-yielding approach involves the conversion of 4-chlorobutanoic acid to its more reactive acid chloride derivative, 4-chlorobutanoyl chloride.[2] This intermediate then readily reacts with dimethylamine to form the desired product.[2]

The second approach is often preferred due to the higher reactivity of the acyl chloride, which typically leads to cleaner reactions and better yields.

Experimental Protocol: Synthesis from 4-chlorobutanoyl chloride

The following is a representative protocol for the synthesis of **4-chloro-N,N-dimethylbutanamide**.

Step 1: Synthesis of 4-chlorobutanoyl chloride

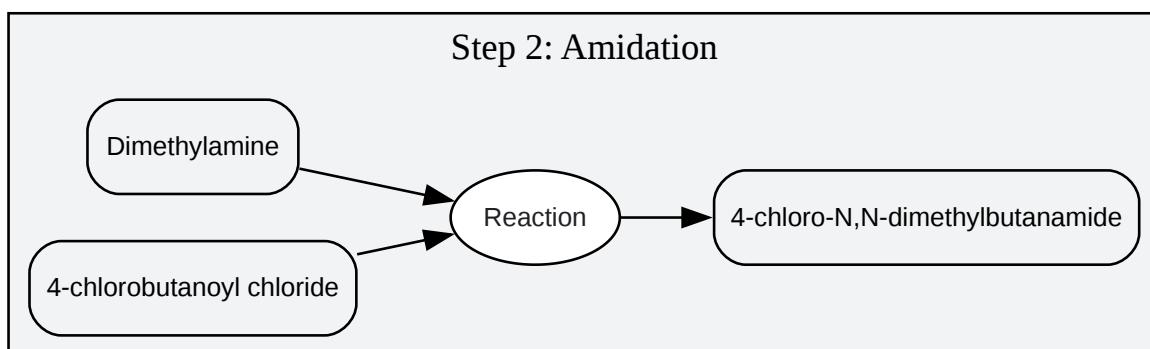


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 4-chlorobutanoyl chloride.

- To a solution of 4-chlorobutanoic acid in an inert solvent (e.g., dichloromethane), add thionyl chloride (SOCl_2) dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the evolution of gas ceases.
- The excess thionyl chloride and solvent are removed under reduced pressure to yield crude 4-chlorobutanoyl chloride, which can be used in the next step without further purification.

Step 2: Amidation



[Click to download full resolution via product page](#)

Caption: Workflow for the amidation step.

- The crude 4-chlorobutanoyl chloride is dissolved in an inert solvent.
- The solution is cooled to 0 °C, and an excess of dimethylamine (either as a gas or in a solution) is added slowly.
- The reaction is typically exothermic and should be carefully controlled.
- After the addition is complete, the reaction mixture is stirred for an additional period to ensure complete conversion.

- The reaction is then quenched with water, and the product is extracted with an organic solvent.
- The organic layer is washed, dried, and concentrated to afford the crude product, which can be purified by distillation or chromatography.

Applications in Research and Development

4-chloro-N,N-dimethylbutanamide serves as a valuable intermediate in various synthetic applications, primarily in the pharmaceutical and agrochemical industries.[\[1\]](#)

- Pharmaceutical Development: This compound is utilized in the synthesis of a variety of pharmaceutical agents.[\[1\]](#) The presence of the reactive chloride allows for the introduction of the N,N-dimethylbutanamide moiety into larger molecules through nucleophilic substitution reactions.
- Agrochemical Synthesis: It is also employed in the production of pesticides and herbicides, contributing to the development of new and effective crop protection agents.[\[1\]](#)
- Material Science: There is also interest in using this compound in the development of advanced materials, such as specialized polymers.[\[1\]](#)

Conclusion

4-chloro-N,N-dimethylbutanamide is a chemical compound with significant utility in organic synthesis. Its bifunctional nature, combining a stable tertiary amide with a reactive alkyl chloride, makes it a valuable building block for the creation of diverse and complex molecules. A thorough understanding of its molecular structure, properties, and synthetic methodologies is essential for its effective application in research and industrial settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-chloro-N,N-dimethylbutanamide | 22813-58-7 | Benchchem [benchchem.com]
- 3. 4-chloro-N,N-dimethylbutyramide | C6H12CINO | CID 89852 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. scbt.com [scbt.com]
- 6. PubChemLite - 4-chloro-n,n-dimethylbutanamide (C6H12CINO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [4-chloro-N,N-dimethylbutanamide molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1360136#4-chloro-n-n-dimethylbutanamide-molecular-structure-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com